

# Stability and storage of GSK-7975A solutions

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## Compound of Interest

Compound Name: GSK-7975A

Cat. No.: B15615724

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## Technical Support Center: GSK-7975A

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability and storage of **GSK-7975A** solutions. Below you will find troubleshooting guides and frequently asked questions to ensure the integrity of your experiments.

## Frequently Asked Questions (FAQs)

**Q1:** How should I store the solid (powder) form of **GSK-7975A**?

**A1:** For long-term storage, the solid form of **GSK-7975A** should be stored at -20°C for up to 3 years or at 4°C for up to 2 years.[\[1\]](#)[\[2\]](#) It is also recommended to protect it from light.[\[3\]](#)

**Q2:** What is the recommended solvent for preparing **GSK-7975A** stock solutions?

**A2:** Dimethyl sulfoxide (DMSO) is the most commonly recommended solvent for preparing stock solutions of **GSK-7975A**.[\[1\]](#)[\[2\]](#)[\[4\]](#)[\[5\]](#) Ethanol can also be used.[\[4\]](#) The compound is insoluble in water.[\[4\]](#)[\[5\]](#)

**Q3:** What is the solubility of **GSK-7975A** in common solvents?

**A3:** The solubility of **GSK-7975A** varies slightly among suppliers but is generally high in DMSO. It is crucial to use fresh, anhydrous DMSO as its hygroscopic nature can negatively impact solubility.[\[2\]](#)[\[4\]](#)

Q4: How should I store **GSK-7975A** stock solutions?

A4: Stock solutions of **GSK-7975A** in DMSO should be aliquoted to avoid repeated freeze-thaw cycles and stored at -80°C for up to 2 years or at -20°C for up to 1 year.[\[2\]](#) Some suppliers suggest that stock solutions are stable for up to 3 months at -20°C.[\[3\]](#) For short-term storage of a few days to weeks, 0-4°C is acceptable.[\[5\]](#)

Q5: My **GSK-7975A** solution appears to have precipitated. What should I do?

A5: If you observe precipitation, gentle warming and/or sonication can be used to help redissolve the compound.[\[2\]](#) To prevent precipitation, ensure you are using a sufficiently high concentration of the appropriate solvent and consider the storage temperature.

## Data Summary Tables

Table 1: Storage Conditions for **GSK-7975A**

Form	Storage Temperature	Duration	Citations
Solid (Powder)	-20°C	3 years	<a href="#">[1]</a> <a href="#">[2]</a>
4°C	2 years	<a href="#">[1]</a> <a href="#">[2]</a>	
In Solvent (DMSO)	-80°C	2 years	<a href="#">[2]</a>
-20°C	1 year	<a href="#">[2]</a>	
-20°C	3 months	<a href="#">[3]</a>	
0-4°C	Days to weeks	<a href="#">[5]</a>	

Table 2: Solubility of **GSK-7975A**

Solvent	Solubility	Citations
DMSO	≥ 90 mg/mL (226.53 mM)	[1][2]
79 mg/mL (198.84 mM)	[4]	
50 mg/mL		
Ethanol	79 mg/mL	[4]
Water	Insoluble	[4][5]

## Experimental Protocols

### Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

- Weighing: Accurately weigh out the desired amount of **GSK-7975A** powder (Molecular Weight: 397.31 g/mol). For example, to prepare 1 mL of a 10 mM stock solution, you would need 3.97 mg.
- Solvent Addition: Add the appropriate volume of fresh, anhydrous DMSO to the solid **GSK-7975A**. For a 10 mM solution, you would add DMSO to reach a final volume of 1 mL.
- Dissolution: Vortex or sonicate the solution until the compound is completely dissolved. Gentle warming can be applied if necessary.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes in appropriate vials. Store the aliquots at -20°C or -80°C as recommended in Table 1.

### Protocol 2: General Workflow for Assessing Solution Stability

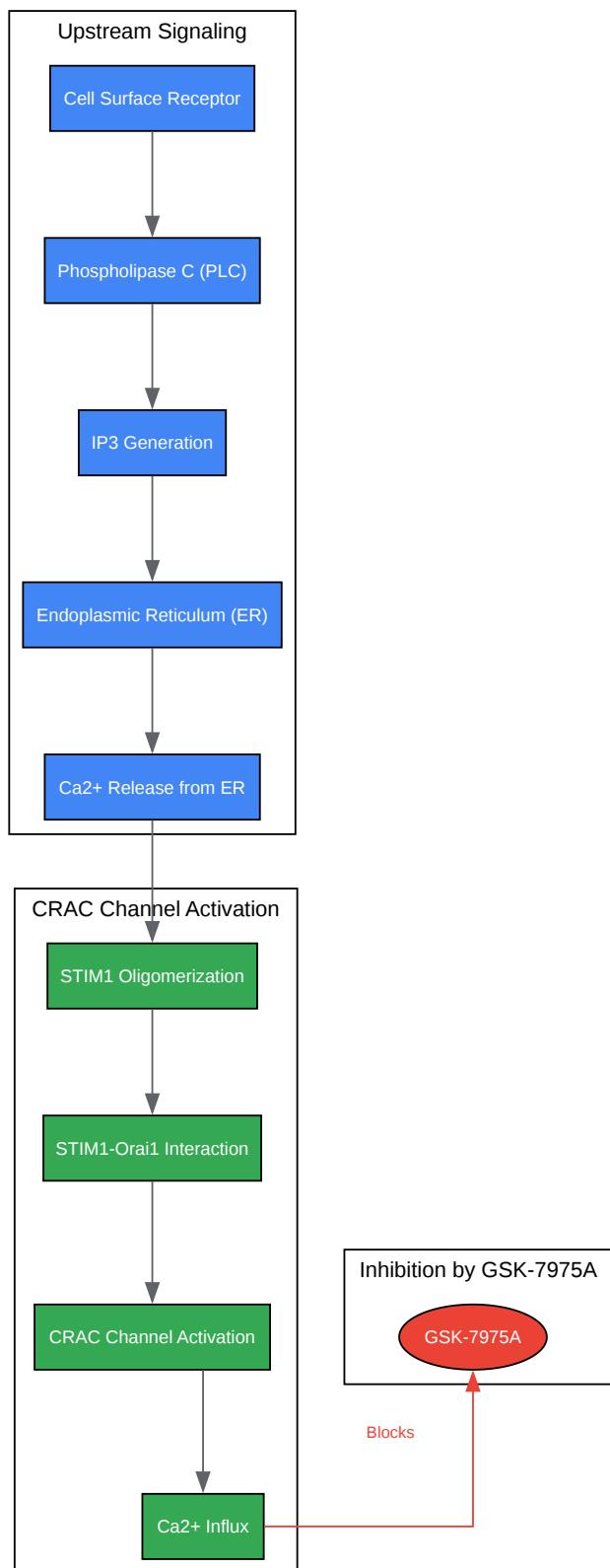
This is a general guide for researchers wanting to assess the stability of their specific **GSK-7975A** working solutions under their experimental conditions.

- Prepare a fresh stock solution of **GSK-7975A** in the desired solvent (e.g., DMSO) at a known concentration.
- Dilute the stock solution to the final working concentration in your experimental buffer or cell culture medium.

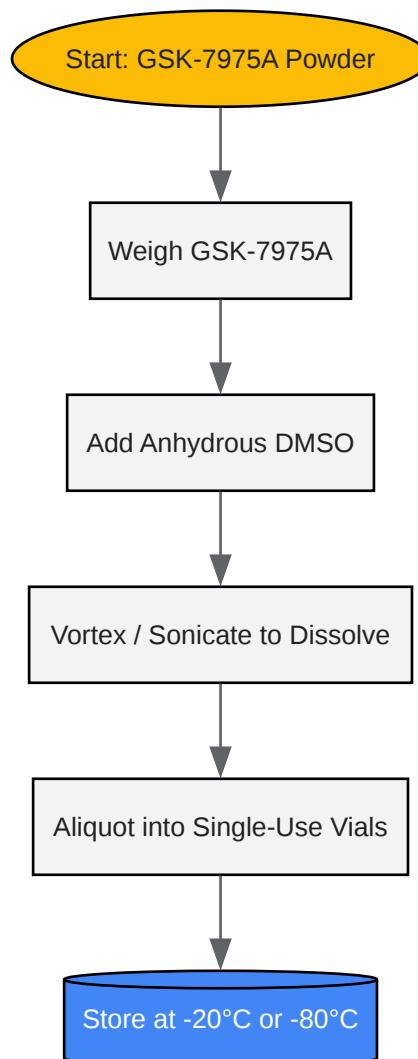
- Divide the working solution into several aliquots.
- Store the aliquots under different conditions you wish to test (e.g., 4°C, room temperature, 37°C) and for different durations (e.g., 0, 2, 4, 8, 24 hours).
- At each time point, analyze the concentration and purity of **GSK-7975A** in an aliquot from each storage condition using a suitable analytical method, such as High-Performance Liquid Chromatography (HPLC).
- Compare the results to the initial (time 0) sample to determine the percentage of degradation.

## Visual Guides

Below are diagrams to illustrate key concepts and workflows related to **GSK-7975A**.

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Caption: Mechanism of CRAC channel inhibition by **GSK-7975A**.



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Caption: Workflow for preparing **GSK-7975A** stock solution.

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## References

- 1. abmole.com [abmole.com]
- 2. medchemexpress.com [medchemexpress.com]

- 3. merckmillipore.com [merckmillipore.com]
- 4. selleckchem.com [selleckchem.com]
- 5. medkoo.com [medkoo.com]
- To cite this document: BenchChem. [Stability and storage of GSK-7975A solutions]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15615724#stability-and-storage-of-gsk-7975a-solutions\]](https://www.benchchem.com/product/b15615724#stability-and-storage-of-gsk-7975a-solutions)

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